

Addressing batch-to-batch variability of Elenestinib

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Compound of Interest

Compound Name: *Elenestinib*

Cat. No.: *B11927276*

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Technical Support Center: Elenestinib

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address potential issues encountered during experiments with **Elenestinib**, with a focus on addressing batch-to-batch variability.

Frequently Asked Questions (FAQs)

Q1: What is **Elenestinib** and what is its mechanism of action?

Elenestinib, also known as BLU-263, is an orally active and selective tyrosine kinase inhibitor. [1][2] It specifically targets the KIT D816V mutation, which is a driver in approximately 95% of cases of systemic mastocytosis (SM). [1][3] By inhibiting this mutated protein, **Elenestinib** leads to the death of mutated mast cells, thereby reducing mast cell burden and alleviating symptoms associated with SM. [1][4] A key feature of **Elenestinib** is its limited ability to cross the blood-brain barrier, which is expected to minimize central nervous system side effects. [1][5][6]

Q2: What are the main applications of **Elenestinib** in research?

Elenestinib is primarily used in research for studying systemic mastocytosis and other mast cell disorders driven by the KIT D816V mutation. [3][7] It serves as a tool to investigate the signaling pathways involved in these diseases and to evaluate the therapeutic potential of targeting the KIT D816V mutation.

Q3: What are the physical and chemical properties of **Elenestinib**?

The known physical and chemical properties of **Elenestinib** are summarized in the table below. Verifying these properties can be a crucial first step in assessing a new batch of the compound.

Property	Value	Source
Molecular Formula	C ₂₇ H ₂₉ FN ₁₀ O	[8]
Molecular Weight	528.6 g/mol	[8]
IUPAC Name	2-[4-[4-[4-[5-[(1S)-1-amino-1-(4-fluorophenyl)ethyl]pyrimidin-2-yl]piperazin-1-yl]pyrrolo[2,1-f][1][7][8]triazin-6-yl]pyrazol-1-yl]ethanol	[8]
Appearance	Powder	[9]
Solubility	DMSO: 100 mg/mL (159.59 mM)	[9]
IC50 (for KIT D816V)	6 nM	[2]

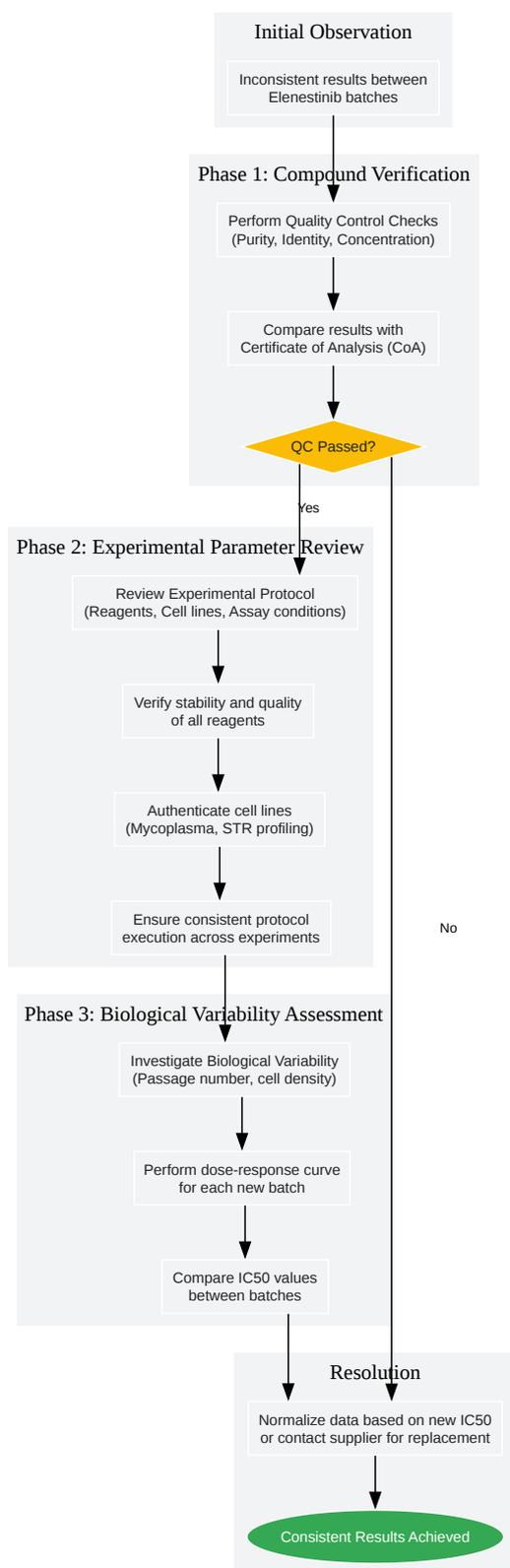
Q4: How should I store and handle **Elenestinib**?

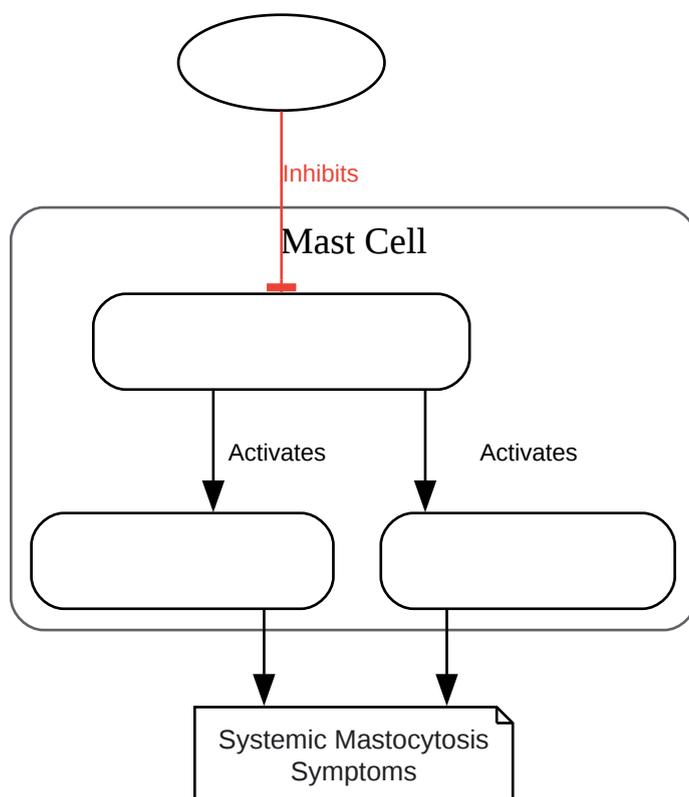
For long-term storage, **Elenestinib** powder should be kept at -20°C for up to one month or -80°C for up to six months.[2] Stock solutions should be prepared in fresh DMSO.[9] It is important to note that moisture-absorbing DMSO can reduce the solubility of the compound.[9]

Troubleshooting Guide: Addressing Batch-to-Batch Variability

Inconsistent experimental results when using different batches of a small molecule inhibitor like **Elenestinib** can be a significant challenge. This guide provides a systematic approach to troubleshoot and mitigate such variability.

Diagram: Troubleshooting Workflow for Batch Variability





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